# 2-Chloro-3-nitropyridine-4-carboxylic acid: A Comprehensive Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Chloro-3-nitropyridine-4-carboxylic acid* |
| *CAS No.:* | *353281-15-9* |
| *Cat. No.:* | *B1585778* |

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## Introduction

**2-Chloro-3-nitropyridine-4-carboxylic acid** is a key heterocyclic building block in modern medicinal chemistry and drug discovery. Its unique trifunctionalized pyridine core, featuring a carboxylic acid, a nitro group, and a chlorine atom, provides a versatile platform for the synthesis of complex molecular architectures. The strategic positioning of these functional groups allows for selective and sequential chemical modifications, making it an invaluable intermediate in the development of novel therapeutic agents. This guide offers an in-depth exploration of its chemical and physical properties, synthesis, handling, and applications, providing a critical resource for researchers in the field.

## Chemical Identity and Physicochemical Properties

A thorough understanding of the fundamental properties of **2-Chloro-3-nitropyridine-4-carboxylic acid** is essential for its effective use in research and development.

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## Molecular Structure and Weight

The molecular structure of **2-Chloro-3-nitropyridine-4-carboxylic acid** is characterized by a pyridine ring substituted at the 2-position with a chlorine atom, at the 3-position with a nitro group, and at the 4-position with a carboxylic acid.

| Property | Value | Source |
|---|---|---|
| Molecular Formula | $C_6H_3ClN_2O_4$ | [1][2] |
| Molecular Weight | 202.55 g/mol | [1][2] |
| CAS Number | 353281-15-9 | [1][2] |
| Canonical SMILES | C1=CN=C(C(=C1C(=O)O)[O-])Cl | [1] |

## Physicochemical Data

The physicochemical properties of a compound are critical for predicting its behavior in various chemical and biological systems, including solubility, permeability, and reactivity.

| Property | Value | Predicted/Experimental | Source |
|---|---|---|---|
| Topological Polar Surface Area (TPSA) | 93.33 $Å^2$ | Computational | [1] |
| LogP | 1.3414 | Computational | [1] |
| Hydrogen Bond Donors | 1 | Computational | [1] |
| Hydrogen Bond Acceptors | 4 | Computational | [1] |
| Rotatable Bonds | 2 | Computational | [1] |
| Appearance | Light yellow powder/solid | Experimental | [3] |

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Expert Insight: The TPSA and LogP values suggest moderate polarity and lipophilicity, which are important considerations in drug design for balancing aqueous solubility and membrane permeability. The presence of both hydrogen bond donors and acceptors indicates the potential for forming strong intermolecular interactions, influencing its solid-state properties and interactions with biological targets.

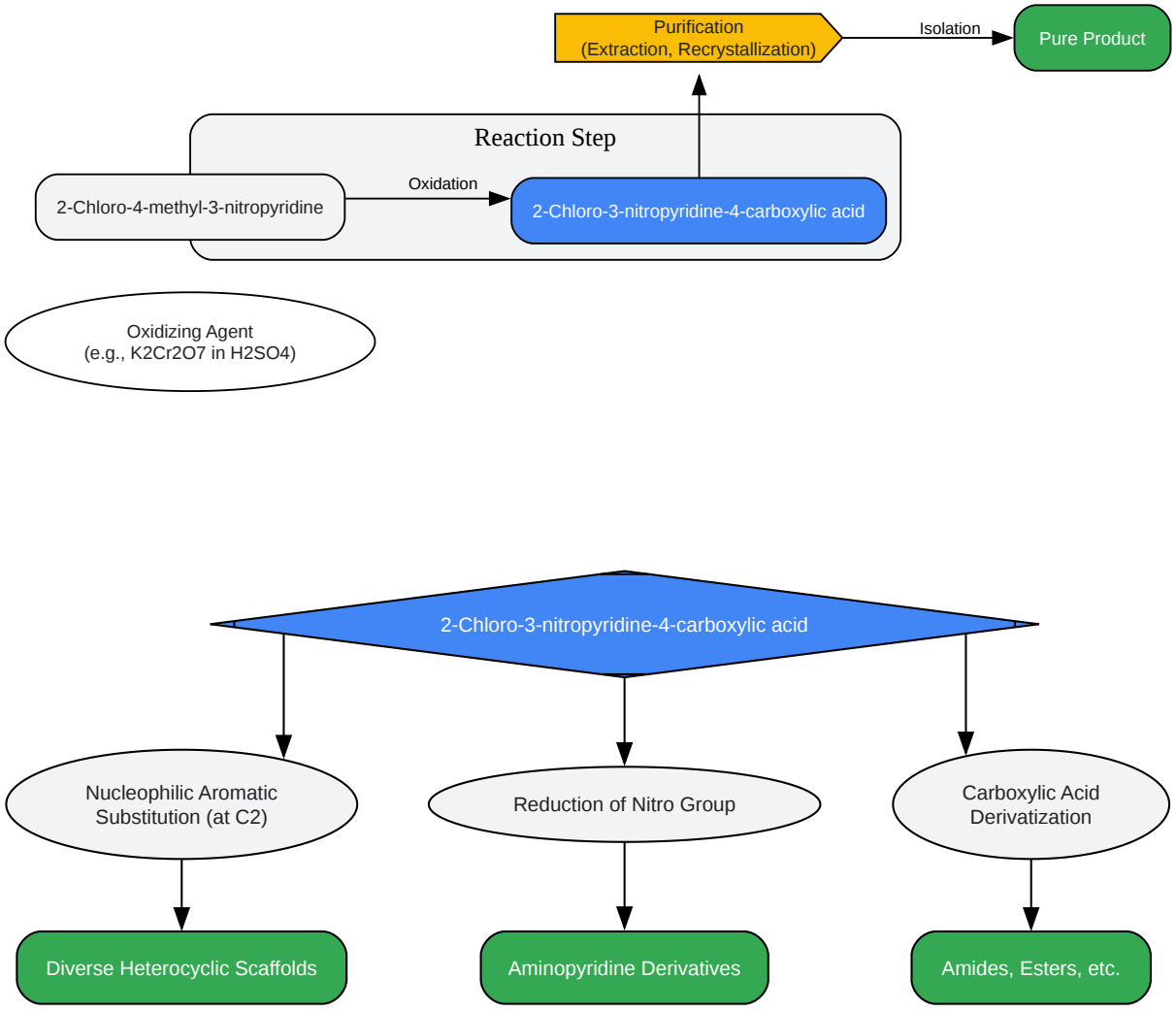
## Synthesis and Purification

The synthesis of **2-Chloro-3-nitropyridine-4-carboxylic acid** is a multi-step process that requires careful control of reaction conditions to achieve high purity and yield. A common synthetic route involves the oxidation of 2-chloro-4-methyl-3-nitropyridine.

## Synthetic Workflow Overview

The following diagram illustrates a typical synthetic pathway for **2-Chloro-3-nitropyridine-4-carboxylic acid**.

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Caption: Key chemical transformations of **2-Chloro-3-nitropyridine-4-carboxylic acid**.

- Nucleophilic Aromatic Substitution: The chlorine at the 2-position can be displaced by various nucleophiles (e.g., amines, thiols, alcohols) to introduce a wide range of substituents. This is a cornerstone reaction for building molecular complexity.

- Nitro Group Reduction: The nitro group can be readily reduced to an amino group, which can then be further functionalized through acylation, alkylation, or diazotization reactions. This transformation is pivotal in the synthesis of many biologically active compounds. [4]*

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Carboxylic Acid Derivatization: The carboxylic acid moiety can be converted into amides, esters, or other acid derivatives, which is a common strategy in medicinal chemistry to modulate pharmacokinetic properties and engage in specific interactions with biological targets.

## Conclusion

**2-Chloro-3-nitropyridine-4-carboxylic acid** is a highly valuable and versatile building block for chemical synthesis, particularly in the realm of drug discovery. Its well-defined chemical properties, coupled with its reactivity at three distinct functional groups, provide chemists with a powerful tool for the creation of novel and complex molecules. A comprehensive understanding of its synthesis, handling, and reactivity, as outlined in this guide, is paramount for its safe and effective utilization in advancing scientific research.

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